

Testosterone Propionate CAS 57-85-2: A Research Grade Technical Guide

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Compound of Interest

Compound Name: *Testosterone propionate*

Cat. No.: *B1681276*

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This technical guide provides comprehensive information on research-grade **testosterone propionate** (CAS 57-85-2), designed for researchers, scientists, and drug development professionals. The content covers its physicochemical properties, mechanism of action, experimental protocols, and relevant quantitative data, presented in a clear and accessible format.

Physicochemical Properties

Testosterone propionate is a synthetic androstane steroid and an ester of testosterone.^[1] It is characterized as a white or creamy-white crystalline powder.^[1] A summary of its key physicochemical properties is provided in the table below.

Property	Value	Source(s)
CAS Number	57-85-2	[2][3]
Molecular Formula	C22H32O3	[1][2][3]
Molecular Weight	344.5 g/mol	[1][2][3]
Appearance	White to yellowish-white crystals or crystalline powder	[1]
Purity	≥97-98% (HPLC)	[3][4]
Solubility	Practically insoluble in water. Soluble in ethanol, acetone, chloroform, and various oils.	[4][5]
Storage Temperature	Room temperature, protect from light.	[4]

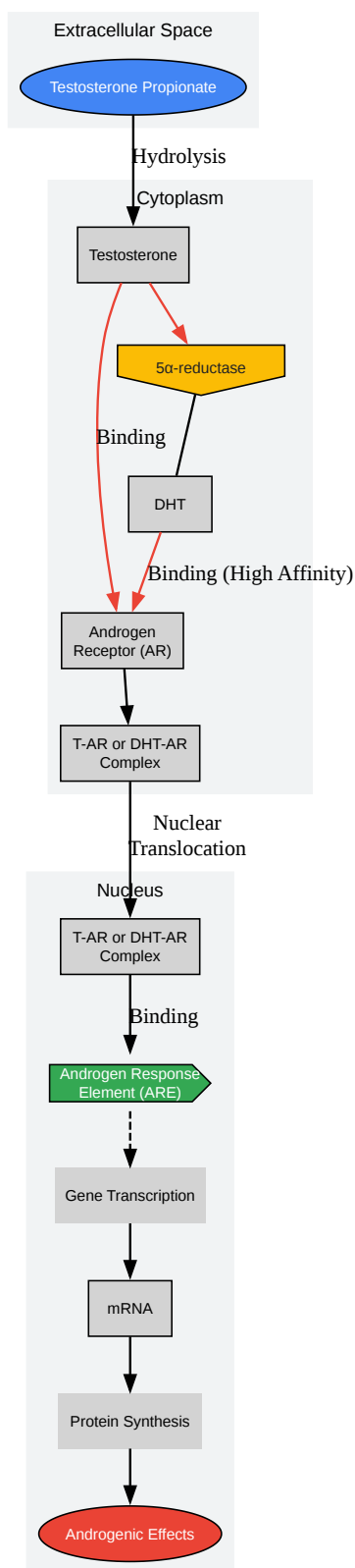
Mechanism of Action

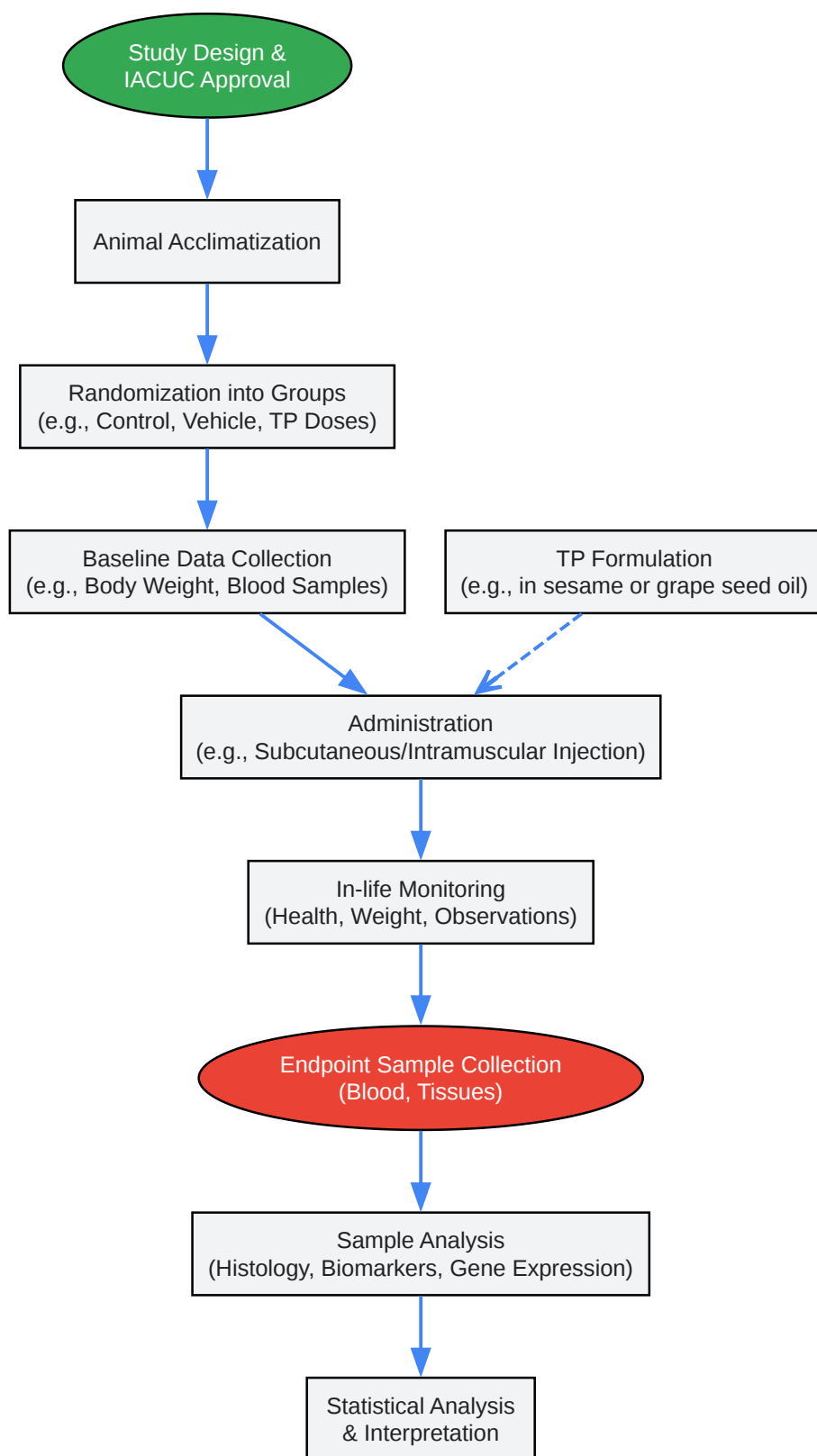
Testosterone propionate is a prodrug that is hydrolyzed in vivo to release the active compound, testosterone.[6] The biological effects of testosterone are mediated through two primary mechanisms: activation of the androgen receptor (AR) and conversion to estradiol, which activates estrogen receptors.[1]

The primary androgenic pathway involves the following steps:

- **Cellular Entry:** Free testosterone enters the cytoplasm of target tissue cells.[1]
- **Receptor Binding:** Testosterone binds to the androgen receptor, which is located in the cytoplasm.[7] Alternatively, testosterone can be converted to the more potent androgen, 5 α -dihydrotestosterone (DHT), by the enzyme 5 α -reductase. DHT binds to the same androgen receptor with approximately 2.5 times greater potency than testosterone.[1][7]
- **Conformational Change & Translocation:** Upon binding, the ligand-receptor complex undergoes a structural change, allowing it to translocate into the cell nucleus.[1][8]

- Gene Transcription: In the nucleus, the complex binds to specific DNA sequences known as Androgen Response Elements (AREs).^{[1][6][8]} This binding modulates the transcriptional activity of androgen-responsive genes, leading to the synthesis of proteins that produce androgenic effects.^{[1][6][8]}





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References

- 1. Testosterone Propionate | C22H32O3 | CID 5995 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. 57-85-2 CAS | TESTOSTERONE PROPIONATE | Laboratory Chemicals | Article No. 6215H [lobachemie.com]
- 4. 丙酸睾酮 solid | Sigma-Aldrich [sigmaaldrich.com]
- 5. Testosterone propionate | 57-85-2 [chemicalbook.com]
- 6. testosterone propionate | Ligand page | IUPHAR/BPS Guide to PHARMACOLOGY [guidetopharmacology.org]
- 7. What is the mechanism of Testosterone Propionate? [synapse.patsnap.com]
- 8. What is Testosterone Propionate used for? [synapse.patsnap.com]
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